

physicochemical properties of 3-Chlorobenzotrichloride

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Compound of Interest

Compound Name: 3-Chlorobenzotrichloride

CAS No.: 2136-81-4

Cat. No.: B052308

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An In-depth Technical Guide on the Physicochemical Properties of **3-Chlorobenzotrichloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Chlorobenzotrichloride**. The information is intended for researchers, scientists, and professionals in drug development who may use this compound as a chemical intermediate or require a thorough understanding of its characteristics for analytical and safety purposes. All quantitative data is summarized in structured tables for ease of reference.

Chemical Identity

3-Chlorobenzotrichloride, also known as 1-chloro-3-(trichloromethyl)benzene, is an organochlorine compound. Its structure features a benzene ring substituted with a chlorine atom and a trichloromethyl group at positions 3.



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Physicochemical Properties

The physical and chemical properties of **3-Chlorobenzotrichloride** are crucial for its handling, storage, and application in synthetic chemistry.

Physical Properties

This compound is typically a colorless oil under standard conditions.[1] Key physical data are summarized in the table below.



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Chemical Properties

The reactivity of **3-Chlorobenzotrichloride** is primarily dictated by the electrophilic nature of the trichloromethyl group and the chlorine substituent on the benzene ring. These features

make it a versatile intermediate for various organic transformations.



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Synthesis and Purification

Synthesis Pathway

3-Chlorobenzotrichloride is commonly synthesized via the chlorination of 3-chlorotoluene. This reaction typically proceeds through a radical mechanism, often initiated by UV light or a chemical initiator, to chlorinate the methyl group.



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Synthesis of **3-Chlorobenzotrichloride**

Experimental Protocol: Synthesis Example

While specific industrial protocols are proprietary, a general laboratory-scale synthesis can be described. The synthesis of related compounds, such as 2-chlorobenzotrichloride, involves heating the corresponding chlorotoluene with a catalyst like phosphorus pentachloride and introducing chlorine gas.[5] A similar approach can be adapted for the 3-chloro isomer.

Materials:

- 3-Chlorotoluene
- Chlorine gas
- Initiator (e.g., AIBN) or a UV lamp

Procedure:

- Charge a reaction vessel equipped with a gas inlet, condenser, and stirrer with 3-chlorotoluene.
- Heat the reactor to a temperature suitable for radical initiation.
- Introduce chlorine gas into the reactor while irradiating with UV light or in the presence of a radical initiator.
- Monitor the reaction progress using Gas Chromatography (GC) to observe the conversion of the starting material and the formation of mono-, di-, and trichlorinated products.
- Continue the chlorination until the desired conversion to **3-Chlorobenzotrichloride** is achieved.
- Upon completion, stop the chlorine flow and cool the reaction mixture.
- The crude product is then purified to remove unreacted starting material and incompletely chlorinated byproducts.

Purification

Fractional distillation under reduced pressure is the most effective method for purifying **3-Chlorobenzotrichloride**.^[6] This technique separates the desired product from byproducts with different boiling points, such as o-Chlorobenzylidene Chloride and o-Chlorobenzyl Chloride.^[6]



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Purification by Fractional Distillation

Analytical Methods

The purity and identity of **3-Chlorobenzotrichloride** are typically determined using chromatographic techniques.

Gas Chromatography (GC)

Gas Chromatography is a standard method to assess the purity of **3-Chlorobenzotrichloride** and to quantify any residual impurities.^[6] The identity of the compound can be confirmed by comparing its retention time with that of a certified reference standard.^[6]

Gas Chromatography-Mass Spectrometry (GC-MS)

For detailed structural confirmation and the identification of unknown impurities, Gas Chromatography-Mass Spectrometry (GC-MS) is employed.^[6] This technique provides information on the mass-to-charge ratio of the compound and its fragments, allowing for definitive identification.

A comprehensive characterization data package for a reference standard of **3-Chlorobenzotrichloride** would typically include:

- $^1\text{H-NMR}$ (Proton Nuclear Magnetic Resonance)
- Mass Spectrometry (MS)
- High-Performance Liquid Chromatography (HPLC)
- Infrared Spectroscopy (IR)
- Thermogravimetric Analysis (TGA)
- A Certificate of Analysis (CoA) detailing purity and potency.[3]

Safety and Handling

3-Chlorobenzotrichloride is a hazardous chemical and requires careful handling in a laboratory or industrial setting.

- Handling: Avoid contact with skin and eyes.[7][8] It is recommended to work in a well-ventilated area or under a chemical fume hood.[7]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[7] It is often stored in a refrigerator.[2][4][7]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection.[9] In case of fire, a self-contained breathing apparatus may be necessary.[8]
- First Aid: In case of contact, wash the affected area with soap and plenty of water.[8] If inhaled, move the person to fresh air.[8] In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes.[8] If swallowed, rinse the mouth with water and consult a physician.[8]

For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.[7][8]

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